

# Proper Disposal of Levoglucosan-13C6: A Procedural Guide

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## Compound of Interest

Compound Name: Levoglucosan-13C6

Cat. No.: B15571620

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This document provides essential safety and logistical information for the proper disposal of **Levoglucosan-13C6**. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and compliance with standard laboratory practices.

Key Principle: Stable Isotope vs. Radioactive Isotope

**Levoglucosan-13C6** is labeled with Carbon-13, a stable, non-radioactive isotope of carbon.[1][2][3] Consequently, it does not require the specialized handling and disposal protocols mandated for radioactive materials. The disposal procedures for compounds enriched with stable isotopes are the same as those for the unenriched, or "unlabeled," materials.[1] Therefore, **Levoglucosan-13C6** should be managed as a standard chemical waste.

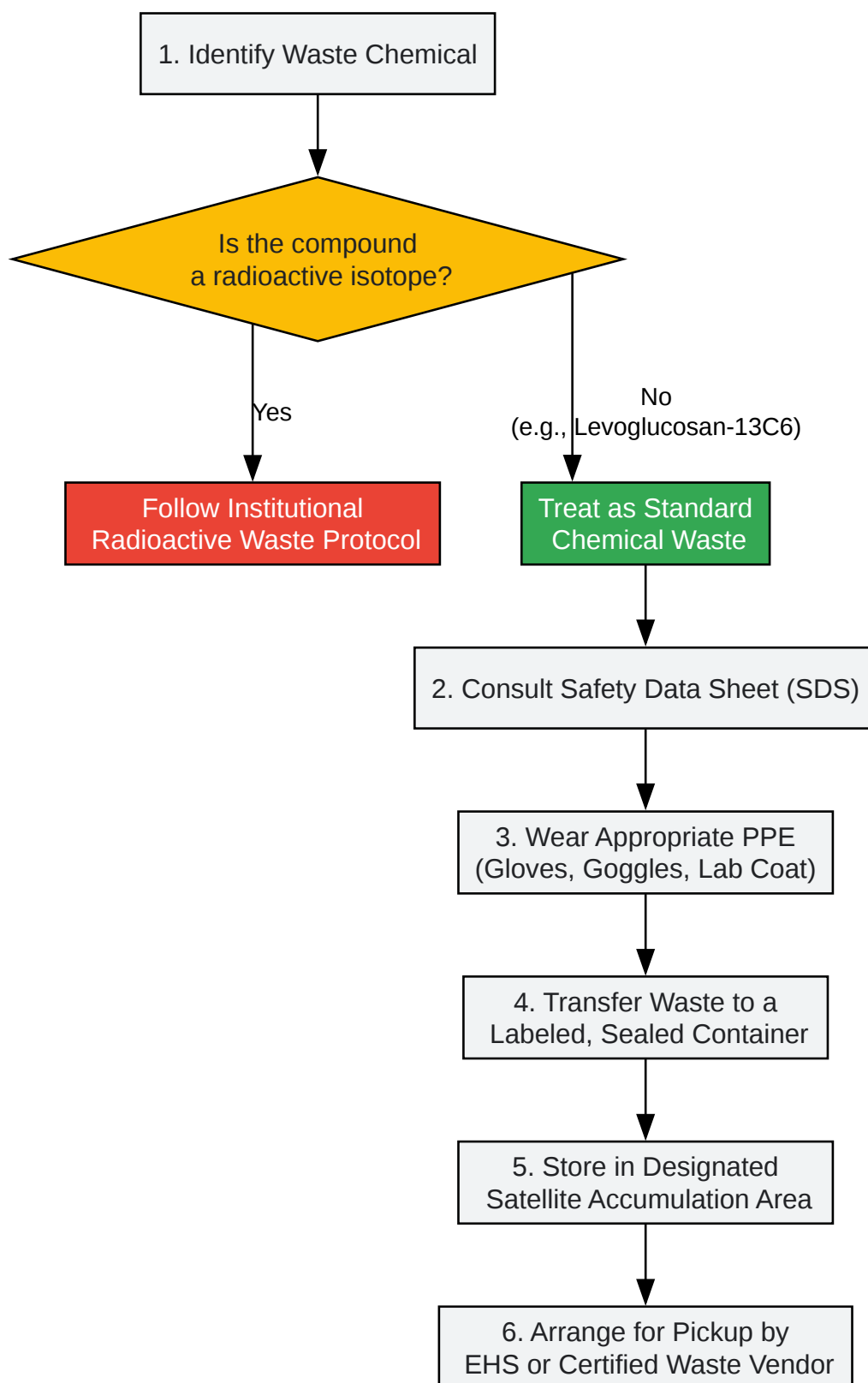
## Essential Identification and Safety Data

Proper identification is the first step in safe disposal. The following table summarizes key data for **Levoglucosan-13C6**.

Property	Data
Chemical Name	1,6-Anhydro-beta-D-glucose (levoglucosan) (U-13C6, 98%)
Synonyms	1,6-Anhydro-β-D-glucopyranose-13C6; Levoglucosan-13C6
Molecular Formula	*C <sub>6</sub> H <sub>10</sub> O <sub>5</sub>
Labeled CAS Number	1375293-81-4[4]
Unlabeled CAS Number	498-07-7
Appearance	Beige Solid
Primary Hazard	Not considered hazardous by the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).
Storage Conditions	Store at room temperature away from light and moisture.
Incompatibilities	Oxidizing agents.

## Disposal Decision Workflow

The following diagram outlines the logical steps for determining the correct disposal pathway for laboratory chemical waste, including **Levoglucosan-13C6**.



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Caption: Disposal workflow for **Levoglucosan-13C6** and other lab chemicals.

## Step-by-Step Disposal Protocol

Follow these procedural steps to ensure the safe and compliant disposal of **Levoglucosan-13C6**.

### Step 1: Personal Protective Equipment (PPE)

Before handling the chemical waste, equip yourself with the appropriate PPE as specified in the Safety Data Sheet.

- Hand Protection: Wear suitable protective gloves.
- Eye Protection: Wear safety glasses with side shields or goggles.
- Body Protection: Wear a lab coat or other protective clothing.

### Step 2: Containment and Collection

Collect the **Levoglucosan-13C6** waste in a suitable container.

- For Solids: Carefully sweep up the solid material and place it into a designated waste container. Avoid actions that create dust.
- For Solutions: Collect aqueous or solvent solutions in a compatible, leak-proof container. Do not pour Levoglucosan waste down the drain.
- Container Choice: Use a container that is compatible with the chemical. Empty chemical bottles can often be reused for waste collection, provided the original label is fully obscured and a new waste tag is affixed.

### Step 3: Labeling

Properly label the waste container. This is critical for safe handling by your institution's environmental health and safety (EHS) team or disposal vendor.

- Use a Chemical Waste Tag: Complete all sections of the tag.
- Identify Contents: Clearly write "Waste **Levoglucosan-13C6**" and list any solvents or other chemicals mixed with it, including percentages. Do not use abbreviations or formulas.

- **Date the Container:** Note the date when the first waste is added to the container.

## Step 4: Storage

Store the sealed waste container in a designated and properly managed area while awaiting pickup.

- **Satellite Accumulation Area (SAA):** All laboratories that generate hazardous waste must have a designated SAA.
- **Segregation:** Store the waste container away from incompatible materials, such as strong oxidizing agents. Acids and bases should be stored separately.
- **Secure Storage:** Ensure the container is securely closed and stored in a location where it will not be knocked over. Do not store waste containers in public hallways.

## Step 5: Final Disposal

Arrange for the removal of the chemical waste from your laboratory.

- **Contact EHS:** Follow your institution's specific procedures for waste pickup. This typically involves contacting the Environmental Health & Safety (EHS) department or an equivalent office.
- **Certified Vendor:** The disposal of chemical waste must be handled by appropriately trained personnel and certified companies in accordance with local, state, and federal regulations.

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